

# Technical Support Center: Synthesis of 2-(Methylcarbamoyl)isonicotinic Acid

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## Compound of Interest

Compound Name: 2-(Methylcarbamoyl)isonicotinic acid

Cat. No.: B1429770

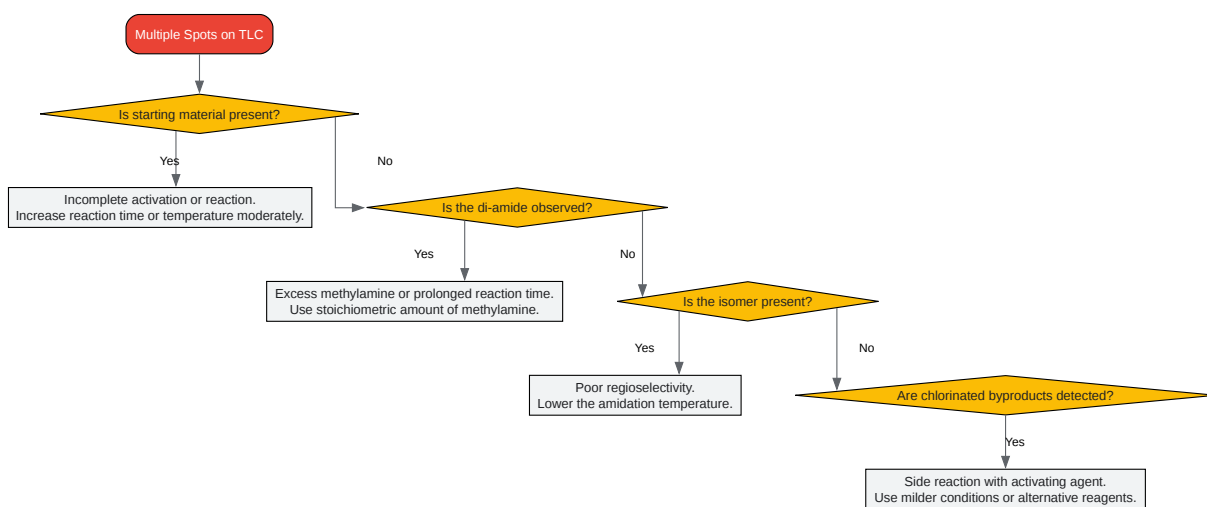
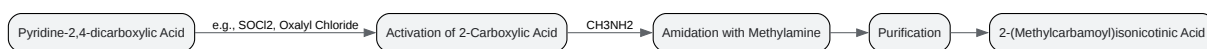
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the yield of **2-(Methylcarbamoyl)isonicotinic acid** synthesis.

## Synthesis Overview

The synthesis of **2-(Methylcarbamoyl)isonicotinic acid** typically proceeds via a two-step process starting from pyridine-2,4-dicarboxylic acid. The first step involves the selective activation of the carboxylic acid group at the 2-position, followed by amidation with methylamine. Regioselectivity is a critical factor in this synthesis.

### Experimental Workflow



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